

Structure-Activity Relationship of Euscaphic Acid Derivatives: A Comparative Guide

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Compound of Interest

Compound Name: *2,3-O-Isopropylidenyl euscaphic acid*

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This guide provides a comparative overview of the structure-activity relationships (SAR) of euscaphic acid and its derivatives, focusing on their potential as therapeutic agents. While direct and extensive SAR studies on a wide range of euscaphic acid derivatives are currently limited in publicly available literature, this guide summarizes the known biological activities of euscaphic acid and draws comparisons with structurally similar, well-studied pentacyclic triterpenoids like ursolic acid and oleanolic acid to infer potential SAR trends.

Overview of Biological Activities

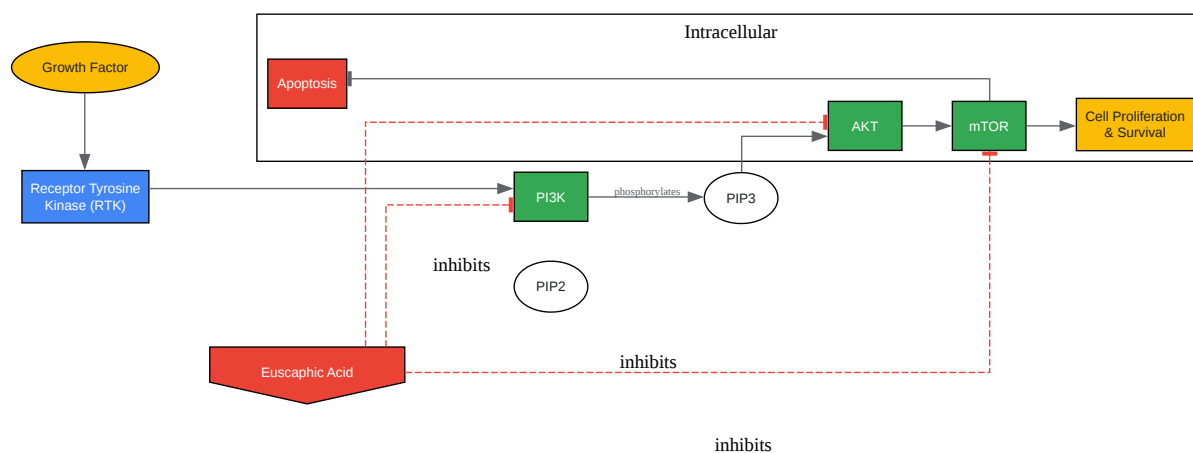
Euscaphic acid, a naturally occurring pentacyclic triterpenoid, has demonstrated a range of promising biological activities, including anticancer, anti-inflammatory, and hypoglycemic effects. Understanding the relationship between its chemical structure and biological function is crucial for the design and development of more potent and selective therapeutic agents.

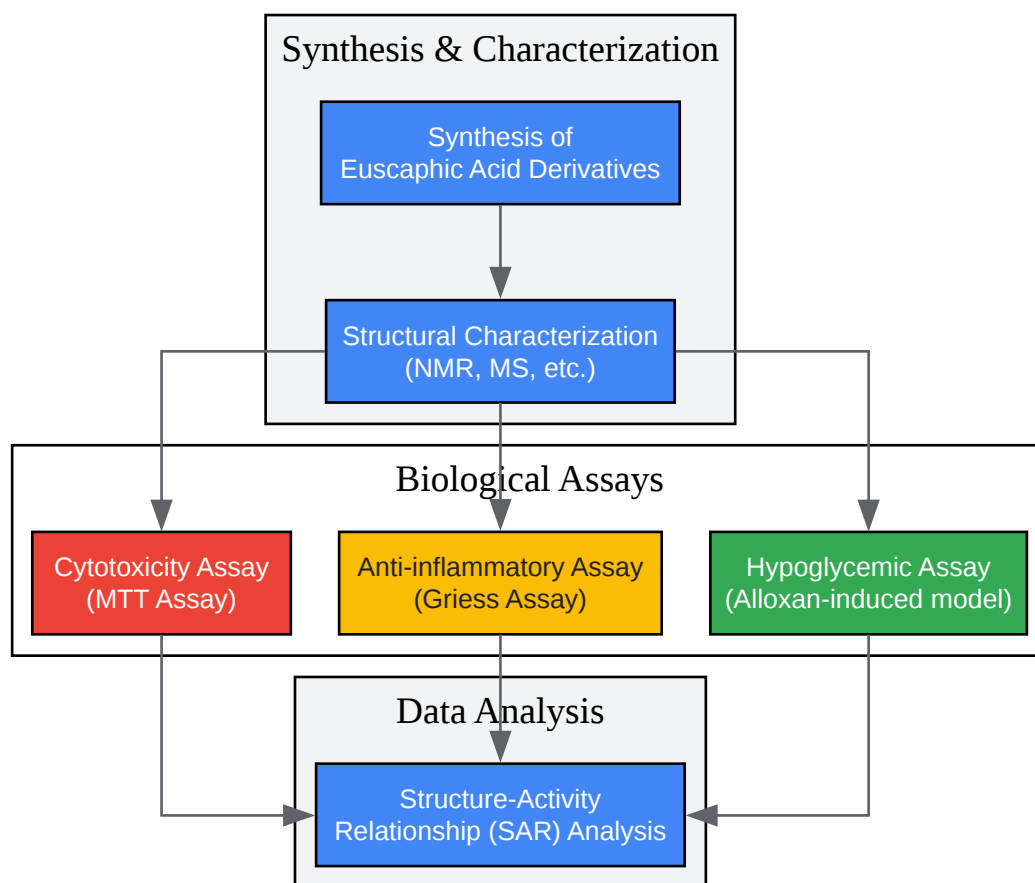
Anticancer Activity

Euscaphic acid has been shown to inhibit the proliferation and promote apoptosis of cancer cells. A key mechanism of its anticancer action is the silencing of the PI3K/AKT/mTOR signaling pathway, a critical pathway in cancer cell growth and survival.^[1]

Signaling Pathway

The diagram below illustrates the proposed mechanism of action of euscaphic acid in cancer cells. Euscaphic acid treatment leads to the downregulation of key proteins in the PI3K/AKT/mTOR pathway, ultimately inhibiting cell proliferation and inducing apoptosis.[1]





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References

- 1. Euscaphic acid inhibits proliferation and promotes apoptosis of nasopharyngeal carcinoma cells by silencing the PI3K/AKT/mTOR signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Structure-Activity Relationship of Euscaphic Acid Derivatives: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15593379#structure-activity-relationship-of-euscaphic-acid-derivatives>]

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